

Gentisyl Alcohol from Penicillium Species: A Technical Guide to Discovery, Isolation, and Characterization

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Compound of Interest

Compound Name: *Gentisyl Alcohol*

Cat. No.: *B1193962*

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This technical guide provides an in-depth overview of the discovery, isolation, and characterization of **gentisyl alcohol** (2,5-dihydroxybenzyl alcohol), a phenolic compound produced by various *Penicillium* species. **Gentisyl alcohol** and its derivatives have garnered significant interest due to their diverse biological activities, including antioxidant, cytotoxic, and enzyme-inhibitory properties. This document details the experimental protocols for the production and purification of **gentisyl alcohol** and presents key quantitative data for its characterization.

Discovery and Producing Organisms

Gentisyl alcohol was first identified as a metabolic product of *Penicillium patulum*. Since its initial discovery, several other species of *Penicillium* have been identified as producers of **gentisyl alcohol** and its derivatives. Notably, the marine-derived fungus *Penicillium terrestre* has been shown to be a rich source of a variety of **gentisyl alcohol** derivatives[1]. Other producing species include *Penicillium pedernalense* and *Penicillium novae-zeelandiae*. The natural occurrence of **gentisyl alcohol** in these fungal systems has paved the way for further investigation into its biosynthesis and biological functions.

Experimental Protocols

This section outlines the detailed methodologies for the fermentation of *Penicillium* species, followed by the extraction, purification, and characterization of **gentisyl alcohol**.

Fermentation

The production of **gentisyl alcohol** can be achieved through submerged fermentation of a suitable *Penicillium* species. The following protocol is a representative procedure based on common practices for secondary metabolite production from fungi.

2.1.1 Culture Medium

A variety of media can be used for the cultivation of *Penicillium* species for **gentisyl alcohol** production. A common and effective medium is a yeast extract-based medium.

Table 1: Composition of Yeast Extract-Based Culture Medium

Component	Concentration (g/L)
Glucose	15
Yeast Extract	5
Sodium Nitrate (NaNO_3)	3
Magnesium Sulfate (MgSO_4)	0.5
Potassium Dihydrogen Phosphate (KH_2PO_4)	1.5
Agar (for solid culture)	12
Streptomycin (optional, to inhibit bacterial growth)	0.03
Distilled Water	1000 mL

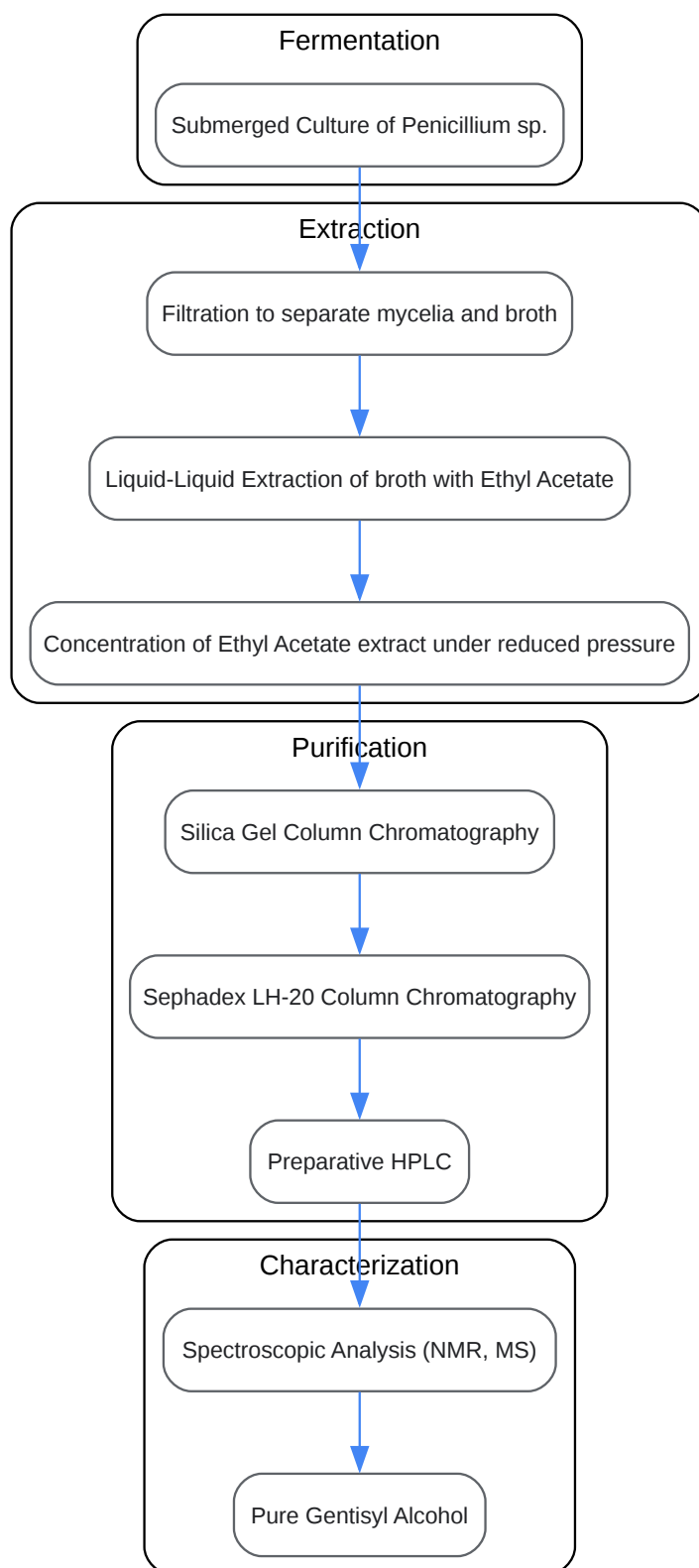
2.1.2 Fermentation Conditions

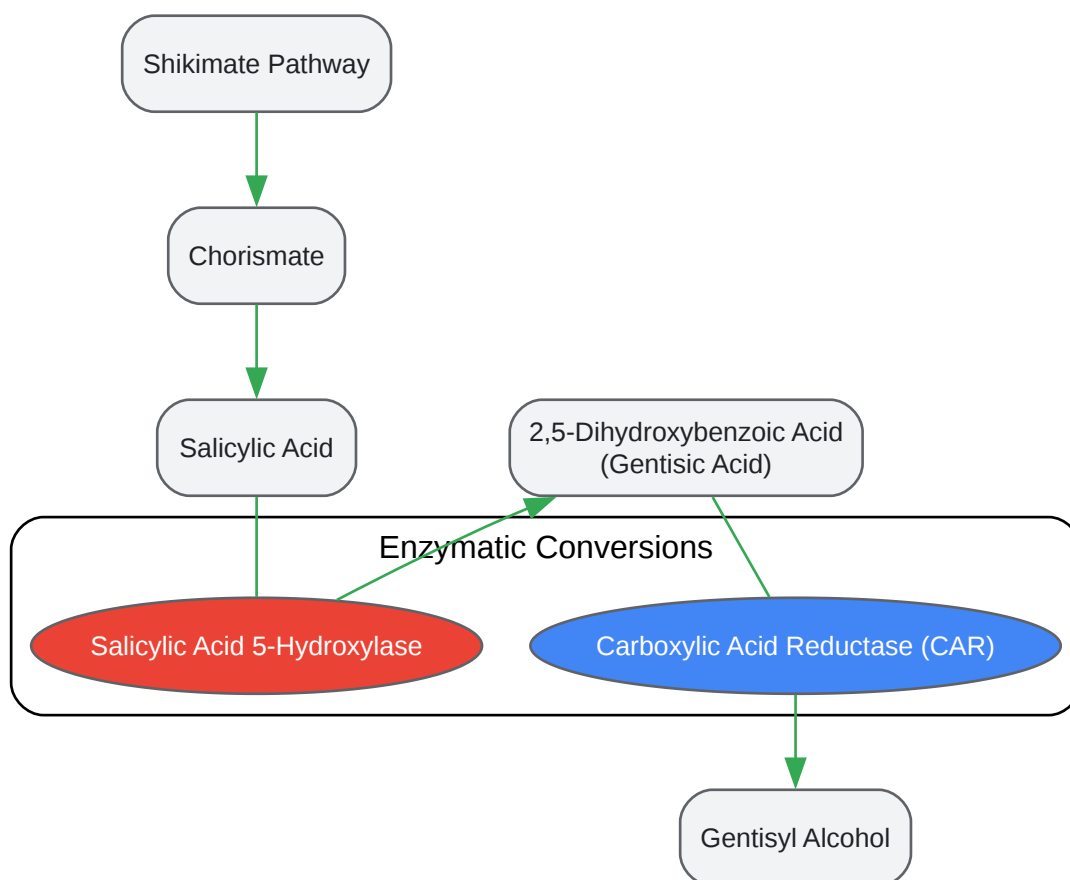
- Inoculation: Inoculate the sterile liquid medium with a spore suspension or a mycelial culture of the selected *Penicillium* strain.
- Incubation: Incubate the culture in flasks on a rotary shaker at 220 rpm.

- Temperature: Maintain the incubation temperature at 28°C.
- Duration: The fermentation is typically carried out for 7 to 14 days. The optimal duration may vary depending on the specific strain and culture conditions.

Extraction and Purification

The following is a general workflow for the isolation of **gentisyl alcohol** from the fermentation broth.





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References

- 1. Buy Gentisyl alcohol | 495-08-9 [smolecule.com]
- To cite this document: BenchChem. [Gentisyl Alcohol from Penicillium Species: A Technical Guide to Discovery, Isolation, and Characterization]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1193962#discovery-and-isolation-of-gentisyl-alcohol-from-penicillium-species>]

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